

# In-Depth Technical Guide: 3-Methoxy-2-nitroaniline

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## Compound of Interest

Compound Name: 3-Methoxy-2-nitroaniline

Cat. No.: B173927

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## Abstract

This technical guide provides a comprehensive overview of **3-Methoxy-2-nitroaniline** (CAS No: 16554-47-5), a key organic intermediate. This document details its chemical and physical properties, safety information, a proposed synthetic route with a detailed experimental protocol, and available spectroscopic data. Additionally, it explores the potential biological significance of this compound by examining the activities of structurally related molecules, suggesting avenues for future research in drug discovery and development. All quantitative data is presented in structured tables for clarity and ease of comparison.

## Chemical and Physical Properties

**3-Methoxy-2-nitroaniline**, with the CAS Registry Number 16554-47-5, is an aromatic amine containing both a methoxy and a nitro functional group.<sup>[1][2]</sup> Its molecular formula is  $C_7H_8N_2O_3$ , and it has a molecular weight of 168.15 g/mol.<sup>[1][2]</sup> While experimental data for some physical properties are not readily available in the literature, a range of properties have been computed and are presented below, alongside data for a structurally similar compound for context.

Table 1: Physicochemical Properties of **3-Methoxy-2-nitroaniline**

Property	Value	Source
CAS Number	16554-47-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	168.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
XLogP3 (Computed)	1.6	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[1]</a>
Rotatable Bond Count	2	<a href="#">[1]</a>
Exact Mass	168.05349212 Da	<a href="#">[1]</a>
Monoisotopic Mass	168.05349212 Da	<a href="#">[1]</a>
Topological Polar Surface Area	81.1 Å <sup>2</sup>	<a href="#">[1]</a>
Heavy Atom Count	12	<a href="#">[1]</a>

## Safety and Handling

While a comprehensive safety data sheet (SDS) for **3-Methoxy-2-nitroaniline** is not widely available, information from suppliers and data for structurally related compounds such as 3-nitroaniline and other methoxy-nitroaniline isomers allow for a preliminary hazard assessment.

GHS Hazard Statements (from supplier information):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (from supplier information):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.

Table 2: GHS Classification for Structurally Similar 4-Methoxy-2-nitroaniline

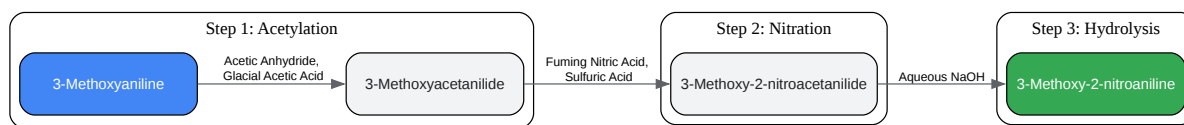
Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Specific target organ toxicity — repeated exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the aquatic environment, long-term hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Given the toxicity profile of related compounds, it is recommended to handle **3-Methoxy-2-nitroaniline** with extreme caution in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.

## Synthesis and Experimental Protocols

A specific, peer-reviewed experimental protocol for the synthesis of **3-Methoxy-2-nitroaniline** is not readily available. However, based on established methods for the synthesis of its isomers, a plausible and detailed synthetic route can be proposed. The following protocol is

adapted from the synthesis of 4-methoxy-2-nitroaniline and involves a three-step process starting from 3-methoxyaniline: acetylation, nitration, and hydrolysis.



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Caption: Proposed three-step synthesis of **3-Methoxy-2-nitroaniline**.

Experimental Protocol:

#### Step 1: Acetylation of 3-Methoxyaniline

- To a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-methoxyaniline (1.0 mol) and glacial acetic acid (2.5 mol).
- Heat the mixture to 115°C and maintain this temperature for 6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature, which should result in the crystallization of 3-methoxyacetanilide.
- Collect the solid by vacuum filtration, wash with cold water, and dry in a vacuum oven.

#### Step 2: Nitration of 3-Methoxyacetanilide

- Cool an acetic acid solution of the 3-methoxyacetanilide from Step 1 to 0-5°C in an ice-salt bath.
- Slowly add a pre-cooled mixture of concentrated sulfuric acid and fuming nitric acid dropwise to the stirred solution, maintaining the internal temperature below 10°C.

- After the addition is complete, continue stirring at 0-5°C for 1 hour.
- Pour the reaction mixture slowly onto crushed ice with vigorous stirring.
- Collect the precipitated 3-methoxy-2-nitroacetanilide by vacuum filtration and wash with cold water until the filtrate is neutral.

### Step 3: Hydrolysis of 3-Methoxy-2-nitroacetanilide

- Suspend the dried 3-methoxy-2-nitroacetanilide from Step 2 in water in a 1 L round-bottom flask.
- Add a solution of sodium hydroxide (2.0 mol) in water to the suspension.
- Heat the mixture to 100°C and reflux for 2 hours with stirring.
- Monitor the reaction by TLC until the starting material is completely consumed.
- Cool the reaction mixture in an ice bath to induce precipitation of the product.
- Collect the solid **3-Methoxy-2-nitroaniline** by vacuum filtration, wash with cold water, and recrystallize from ethanol to obtain the purified product.

## Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **3-Methoxy-2-nitroaniline**. While obtaining direct copies of the spectra can be challenging, their availability has been documented in various databases.

Table 3: Spectroscopic Data for **3-Methoxy-2-nitroaniline**

Technique	Details	Source
$^1\text{H}$ NMR	Data available from a Varian A-60 instrument.	[1]
IR Spectra	FTIR spectrum obtained using a KBr wafer.	[1]
Raman Spectra	Data is available.	[1]

For comparison, the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for the related isomer, 2-Methyl-3-nitroaniline, are as follows:

- $^1\text{H}$  NMR (400 MHz, DMSO):  $\delta$  7.07 (t,  $J$  = 8.0 Hz, 1H), 6.93 (d,  $J$  = 7.9 Hz, 1H), 6.88 (d,  $J$  = 8.0 Hz, 1H), 5.54 (s, 2H), 2.07 (s, 3H).
- $^{13}\text{C}$  NMR (100 MHz, DMSO):  $\delta$  151.98, 149.07, 127.13, 117.89, 113.97, 111.00, 12.88.

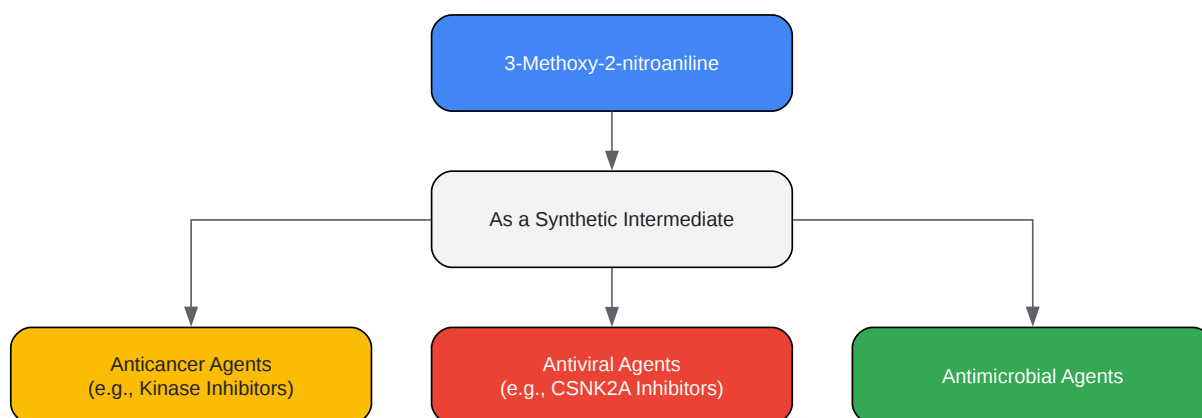
## Biological Activity and Potential Applications

Direct experimental studies on the biological activity of **3-Methoxy-2-nitroaniline** are limited in publicly available literature. However, the biological activities of structurally similar methoxy-nitroaniline derivatives provide valuable insights into its potential applications in drug discovery.

Derivatives of anilinoquinazolines and anilinoquinolines, which can be synthesized from substituted anilines, have shown significant potential as anticancer agents by targeting key signaling pathways involved in cell proliferation and survival. For instance, many of these compounds inhibit receptor tyrosine kinases (RTKs) such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), which are crucial for tumor growth and angiogenesis.

Furthermore, research on 2-methoxy-5-nitroaniline has shown its utility as a synthetic precursor for CSNK2A inhibitors with antiviral activity. This suggests that **3-Methoxy-2-nitroaniline** could also serve as a valuable scaffold for developing novel therapeutic agents. The isomer 2-methoxy-4-nitroaniline has been found to induce the expression of certain cytochrome P450 enzymes, indicating a potential for drug-drug interactions if used in a therapeutic context. The

anti-tumor and anti-inflammatory effects of 4-methoxy-3-nitroaniline also point towards potential therapeutic avenues for other isomers.



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Caption: Potential applications of **3-Methoxy-2-nitroaniline** in drug discovery.

## Conclusion

**3-Methoxy-2-nitroaniline** is a valuable chemical intermediate with significant potential for use in the synthesis of biologically active molecules. This guide has provided a detailed summary of its known properties, a plausible synthetic route, and an overview of its potential applications based on the activities of related compounds. Further experimental investigation into the physical properties, biological activities, and safety profile of **3-Methoxy-2-nitroaniline** is warranted to fully realize its potential in research and drug development.

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## References

- 1. 3-Methoxy-2-nitroaniline | C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O<sub>3</sub> | CID 10464700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 16554-47-5 | 3-Methoxy-2-nitroaniline - MolDb [molddb.com]
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